

An In-depth Technical Guide to the Physical Properties of Vinylcyclopentane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Vinylcyclopentane**

Cat. No.: **B1346689**

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This technical guide provides a comprehensive overview of the key physical properties of **vinylcyclopentane**, specifically its boiling point and density. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis who require accurate physical data and detailed experimental methodologies.

Core Physical Properties of Vinylcyclopentane

Vinylcyclopentane ($C_5H_9CH=CH_2$) is a colorless liquid utilized in the synthesis of polymers and as a solvent.^[1] Accurate knowledge of its physical properties is crucial for its application and for the design of chemical processes. The boiling point and density are fundamental parameters for handling, purification, and reaction setup.

Data Summary

The physical properties of **vinylcyclopentane** are summarized in the table below. It is important to note the variability in reported density values, which may be attributable to different experimental conditions or sample purity.

Physical Property	Value	Conditions
Boiling Point	97 °C	at 760 mmHg (lit.) [2] [3] [4] [5]
98.1 °C	at 760 mmHg [1]	
376 ± 20 K	Averaged value [6]	
Density	0.704 g/mL	at 25 °C (lit.) [2] [3] [4] [5] [7]
0.877 g/mL	Not specified [1]	

Experimental Protocols for Physical Property Determination

Accurate determination of boiling point and density requires precise experimental techniques. The following sections detail standard laboratory protocols for these measurements.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[\[8\]](#) Common methods for its determination include the Thiele tube method and simple distillation.

Thiele Tube Method: This microscale method is advantageous as it requires a small sample volume.

- **Sample Preparation:** A small amount of **vinylcyclopentane** is placed in a fusion tube. A capillary tube, sealed at one end, is inverted and placed within the fusion tube containing the liquid.
- **Apparatus Setup:** The fusion tube is attached to a thermometer, ensuring the sample and the thermometer bulb are at the same level. This assembly is then placed in a Thiele tube containing a high-boiling point oil (e.g., mineral oil).
- **Heating:** The side arm of the Thiele tube is gently and uniformly heated.[\[9\]](#)

- Observation: As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. Heating is continued until a rapid and continuous stream of bubbles is observed.
- Measurement: The heat source is removed, and the apparatus is allowed to cool slowly. The boiling point is the temperature at which the liquid just begins to be drawn into the capillary tube.[9][10]

Simple Distillation Method: This method is suitable when a larger quantity of the substance is available and can also serve as a purification step.

- Apparatus Setup: A distillation flask is charged with at least 5 mL of **vinylcyclopentane** and a few boiling chips.[8][9] The flask is connected to a condenser, and a thermometer is positioned so that the top of the bulb is level with the side arm of the distillation head.
- Heating: The distillation flask is heated gently.
- Measurement: As the liquid boils and the vapor condenses, the temperature reading on the thermometer will stabilize. This constant temperature is recorded as the boiling point of the liquid.[8][11] It is also advisable to record the atmospheric pressure as the boiling point is pressure-dependent.[8]

Determination of Density

Density is defined as the mass of a substance per unit volume.[12] For liquids like **vinylcyclopentane**, the pycnometer method is a precise technique for density determination.

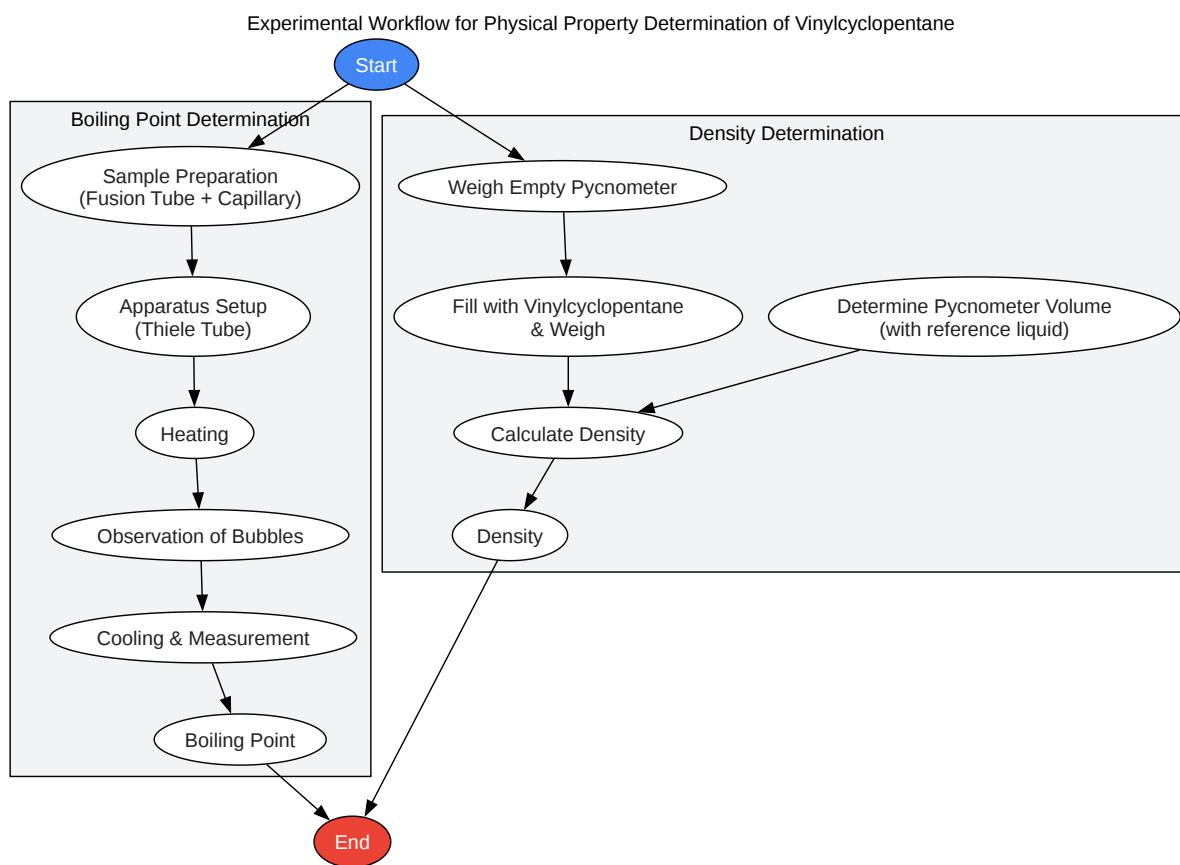
Pycnometer Method:

- Mass of Empty Pycnometer: A clean and dry pycnometer (a small glass flask with a fitted glass stopper containing a capillary tube) is accurately weighed on an analytical balance.
- Mass of Pycnometer with Sample: The pycnometer is filled with **vinylcyclopentane**, ensuring no air bubbles are trapped. The stopper is carefully inserted, and any excess liquid that emerges from the capillary is wiped off the exterior. The filled pycnometer is then weighed.

- Volume Determination: The pycnometer is emptied, cleaned, and filled with a reference liquid of known density (e.g., distilled water) at a specific temperature. The mass of the pycnometer filled with the reference liquid is measured. The volume of the pycnometer can then be calculated using the known density of the reference liquid.
- Calculation: The density of **vinylcyclopentane** is calculated by dividing the mass of the **vinylcyclopentane** (mass of filled pycnometer minus mass of empty pycnometer) by the volume of the pycnometer.[13]

Logical Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for the experimental determination of the boiling point and density of **vinylcyclopentane**.

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Caption: Workflow for determining boiling point and density.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Vinylcyclopentane]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1346689#physical-properties-of-vinylcyclopentane-boiling-point-density>

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